

Spectroscopic and Structural Elucidation of Phenylpyropene C: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Phenylpyropene C

Cat. No.: B1245457

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Phenylpyropene C**, a meroterpenoid natural product belonging to the pyripyropene class of compounds. Phenylpyropenes are metabolites produced by various fungal species, notably from the *Aspergillus* genus, and have garnered significant interest due to their potential biological activities. This document summarizes the available Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) data for **Phenylpyropene C**, along with detailed experimental protocols for its isolation and characterization.

Introduction to Phenylpyropene C

Phenylpyropene C is a member of the pyripyropene family of natural products, which are known inhibitors of acyl-CoA:cholesterol acyltransferase (ACAT). These compounds are characterized by a complex molecular architecture featuring a pyridine ring, a pyrone moiety, and a sesquiterpene-derived core. The structural elucidation of these molecules relies heavily on a combination of modern spectroscopic techniques.

Spectroscopic Data for Phenylpyropene C

The following tables summarize the key spectroscopic data obtained for **Phenylpyropene C**, isolated from the fungus *Aspergillus fumigatus*.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry is crucial for determining the elemental composition of **Phenylpyropene C**.

Parameter	Value
Molecular Formula	C ₂₇ H ₃₅ NO ₅
Molecular Weight	469
High-Resolution MS (HR-FABMS)	m/z 470.2591 [M+H] ⁺ (Calcd. for C ₂₇ H ₃₆ NO ₅ , 470.2593)

¹³C Nuclear Magnetic Resonance (NMR) Data

The ¹³C NMR spectrum provides detailed information about the carbon skeleton of the molecule. The data presented here was acquired in a CDCl₃ solvent.

Carbon No.	Chemical Shift (δ_c) in ppm	Carbon Type
1	40.8	CH ₂
2	20.9	CH ₂
3	42.1	CH
4	34.0	C
5	55.8	CH
6	24.3	CH ₂
7	121.7	CH
8	139.6	C
9	50.1	CH
10	28.5	CH
11	212.0	C=O
12	59.8	C
13	22.4	CH ₃
14	24.1	CH ₃
15	16.4	CH ₃
1'	169.8	C=O
2'	97.4	CH
3'	165.7	C
4'	106.8	C
5'	158.0	C
6'	111.4	C
1''	149.8	CH
2''	124.0	CH

3"	137.9	CH
4"	123.6	CH
5"	148.1	CH
OAc	20.9, 170.2	CH ₃ , C=O

¹H Nuclear Magnetic Resonance (NMR) Data

The ¹H NMR spectrum reveals the proton environment within **Phenylpyropene C**. The data was recorded in CDCl₃.

Proton No.	Chemical Shift (δ H) in ppm (J in Hz)
1 α	1.63 (m)
1 β	1.95 (m)
2 α	1.55 (m)
2 β	1.70 (m)
3	2.10 (m)
5	2.65 (d, 10.0)
6 α	1.80 (m)
6 β	2.05 (m)
7	5.40 (br s)
9	3.15 (d, 10.0)
10	2.30 (m)
13	1.05 (s)
14	0.85 (s)
15	0.95 (d, 7.0)
2'	6.20 (s)
1''	8.60 (br s)
2''	7.30 (br s)
3''	7.75 (t, 7.5)
4''	7.25 (d, 7.5)
5''	8.55 (d, 5.0)
OAc	2.25 (s)

Infrared (IR) Spectroscopy Data

The IR spectrum provides information about the functional groups present in the molecule.

Wavenumber (cm ⁻¹)	Functional Group Assignment
3450	O-H stretching
1730	C=O stretching (ester)
1680	C=O stretching (ketone)
1640	C=C stretching
1580	C=N, C=C stretching (aromatic)

Experimental Protocols

The following sections detail the methodologies for the isolation and spectroscopic analysis of **Phenylpyropene C**.

Isolation of Phenylpyropene C

- Fermentation: *Aspergillus fumigatus* FO-1289 is cultured in a suitable production medium.
- Extraction: The fermentation broth is extracted with an organic solvent such as ethyl acetate.
- Chromatography: The crude extract is subjected to a series of chromatographic separations to isolate the individual components. This typically involves:
 - Silica gel column chromatography.
 - ODS (Octadecylsilyl) column chromatography.
 - Preparative High-Performance Liquid Chromatography (HPLC).

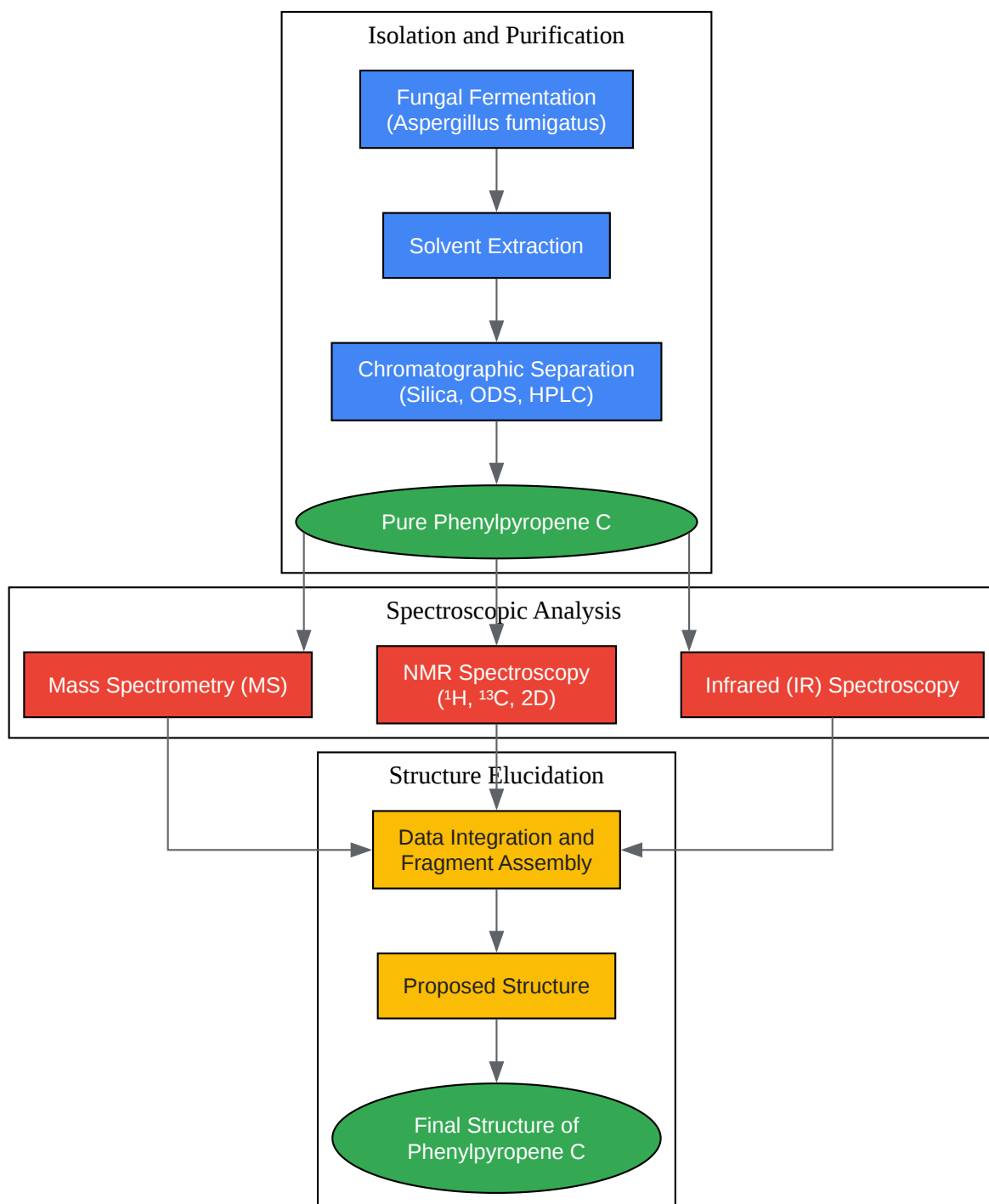
Spectroscopic Analysis

- NMR Spectroscopy: ¹H and ¹³C NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400 or 500 MHz). Samples are typically dissolved in deuterated chloroform (CDCl₃) with tetramethylsilane (TMS) as an internal standard.
- Mass Spectrometry: High-resolution mass spectra are obtained using a Fast Atom Bombardment (FAB) mass spectrometer.

- Infrared Spectroscopy: The IR spectrum is recorded on an FT-IR spectrometer, typically using a KBr pellet or as a thin film.

Visualization of the Structural Elucidation Workflow

The following diagram illustrates the general workflow for the isolation and structural elucidation of a natural product like **Phenylpyropene C**.



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation and structural elucidation of **Phenylpyropene C**.

- To cite this document: BenchChem. [Spectroscopic and Structural Elucidation of Phenylpyropene C: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1245457/docs#spectroscopic-and-structural-elucidation-of-phenylpyropene-c-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)